

Application Notes: RTI-111 (Dichloropane) in Scientific Research

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Compound Focus: RTI-111-d3

Cat. No.: S1816262

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RTI-111, also known as Dichloropane, is a synthetic stimulant of the phenyltropane class and a cocaine analog recognized for its high-affinity binding to monoamine transporters [1] [2] [3]. Its primary research applications are in neuropharmacology and substance abuse studies.

- **Mechanism of Action:** RTI-111 functions as a potent **triple reuptake inhibitor (SNDRI)**, blocking the dopamine (DAT), serotonin (SERT), and norepinephrine (NET) transporters [2] [3]. This action increases extracellular levels of these monoamines, leading to heightened stimulation. Compared to cocaine, RTI-111 has a higher binding affinity and a longer duration of action [2] [4].
- **Research Applications:** It is utilized as a tool compound for studying the mechanisms of cocaine addiction, the role of monoamine transporters in reward pathways, and the development of potential treatments for substance use disorders [1] [4]. Some research has also explored its potential in diagnosing and treating drug addiction, as well as its application in mental health and neurodegenerative disease research [1].

Quantitative Pharmacological Profile

The table below summarizes key in vitro binding data for RTI-111, illustrating its high potency at monoamine transporters.

Transporter Type	IC ₅₀ (nM) [2]	Comparative IC ₅₀ for Cocaine (nM) [2]
Dopamine (DAT)	0.79 ± 0.09	89 ± 4.8

Transporter Type	IC ₅₀ (nM) [2]	Comparative IC ₅₀ for Cocaine (nM) [2]
Serotonin (SERT)	3.13 ± 0.36	1045 ± 89
Norepinephrine (NET)	17.96 ± 0.85	3298 ± 293

Experimental Protocols

Based on published literature, here are detailed methodologies for key experiments involving RTI-111.

Protocol 1: Self-Administration Study in Non-Human Primates

This protocol assesses the reinforcing properties of RTI-111, a key indicator of abuse potential [4].

- **Subjects:** Rhesus monkeys with chronic intravenous catheters.
- **Apparatus:** Standard operant conditioning chambers.
- **Procedure:**
 - Train subjects under a **Fixed-Ratio 25 (FR 25)** schedule of reinforcement.
 - Upon completion of 25 responses, a single intravenous injection of RTI-111 (dose range: **0.0003 - 0.03 mg/kg**) or vehicle is delivered.
 - Sessions are typically 1-2 hours long.
- **Data Analysis:** The number of infusions earned per session is recorded. A compound is considered a positive reinforcer if it maintains significantly higher response rates than the vehicle control.

Protocol 2: Drug Discrimination Study

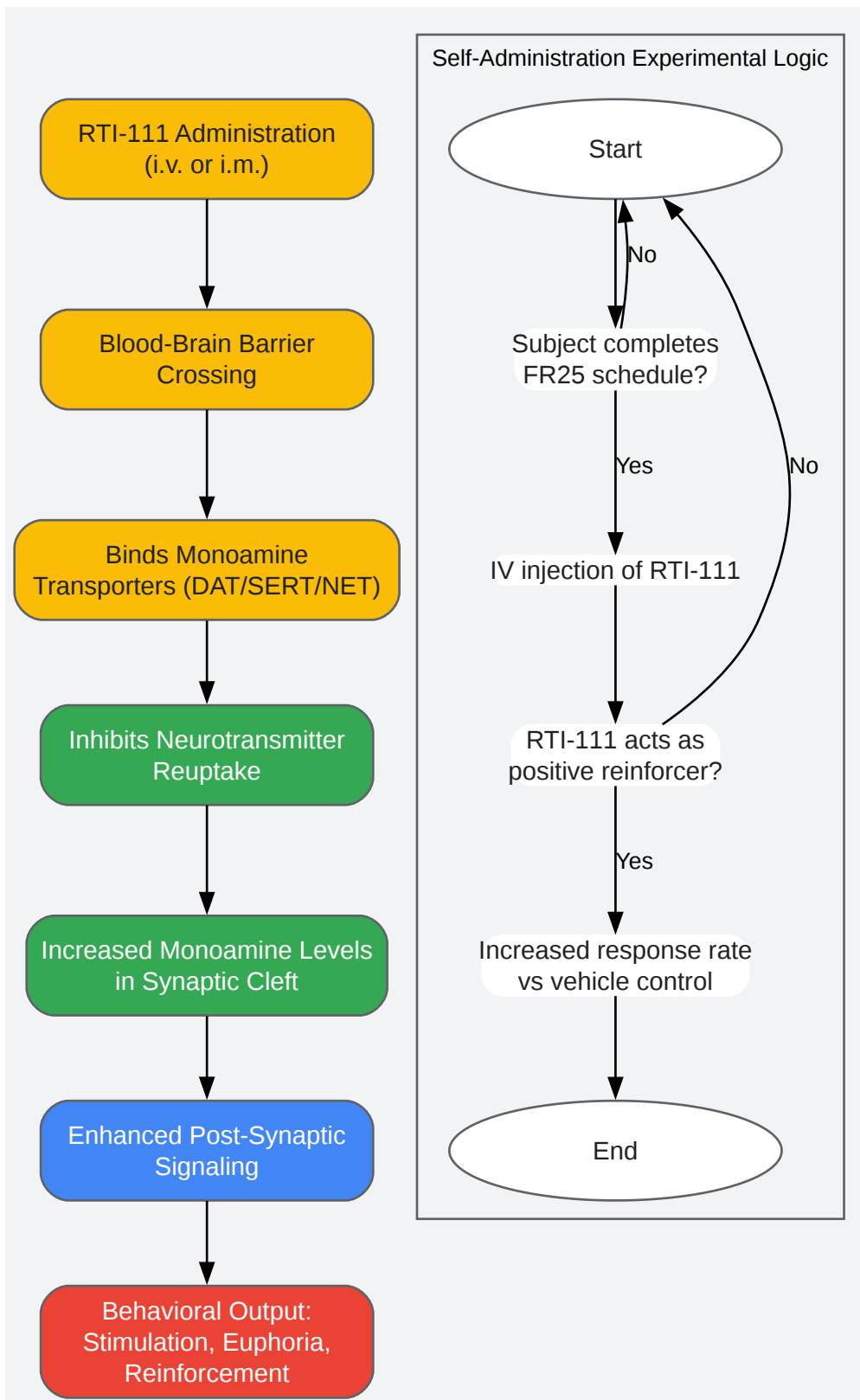
This protocol evaluates the subjective effects of RTI-111 compared to a known stimulant [4].

- **Subjects:** Rhesus monkeys trained to discriminate (+)-amphetamine (AMPH; 1.0 or 1.7 mg/kg) from saline.
- **Training:** Subjects learn to press one lever after AMPH administration and another after saline to receive a food reward.
- **Testing:**
 - Administer test doses of RTI-111 (dose range: **0.001 - 0.1 mg/kg, intramuscular**) or methamphetamine alone and in combination.
 - Conduct test sessions under extinction conditions.

- **Data Analysis:** The percentage of responses on the drug-appropriate lever is calculated. Full substitution ($\geq 80\%$ drug-lever responding) indicates AMPH-like discriminative stimulus effects.

Signaling Pathway and Experimental Workflow

The following diagram illustrates the pharmacological signaling pathway of RTI-111 and the logical flow of the self-administration experiment, integrating the key concepts from the protocols above.



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Critical Safety and Toxicity Considerations

Handling RTI-111 and its analogs in a research setting requires extreme caution.

- **Abuse Potential:** RTI-111 is a **drug of abuse** and functions as a positive reinforcer in animal models, indicating a high potential for addiction in humans [1] [4].
- **Cardiovascular Toxicity:** Given its structural similarity to cocaine, there is a potential risk for severe cardiac adverse events, including increased heart rate, blood pressure, and sudden cardiac death, especially at high doses [2].
- **Limited Human Data:** The toxicity and long-term health effects of recreational or research use in humans have not been formally studied [2].
- **Handling and Compliance:** As a controlled substance analog, strict regulatory compliance is essential for procurement, storage, and use. Personal protective equipment (PPE) and engineering controls (fume hoods) are mandatory.

How to Locate the RTI-111-d3 MSDS

Since a specific MSDS for **RTI-111-d3** was not found, I recommend these steps:

- **Contact Suppliers Directly:** The most reliable source for an MSDS is the manufacturer. Reach out to the vendor from whom you source the compound (e.g., CymitQuimica, as referenced in [5]).
- **Use Parent Compound Data:** In the absence of a deuterated-specific MSDS, the safety data for the parent compound, RTI-111, provides the best available guidance for safe handling practices.

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